

Comparison of BAI1 Isoform Characteristics and Signaling

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Compound of Interest

Compound Name: *BAI1*

Cat. No.: *B1667710*

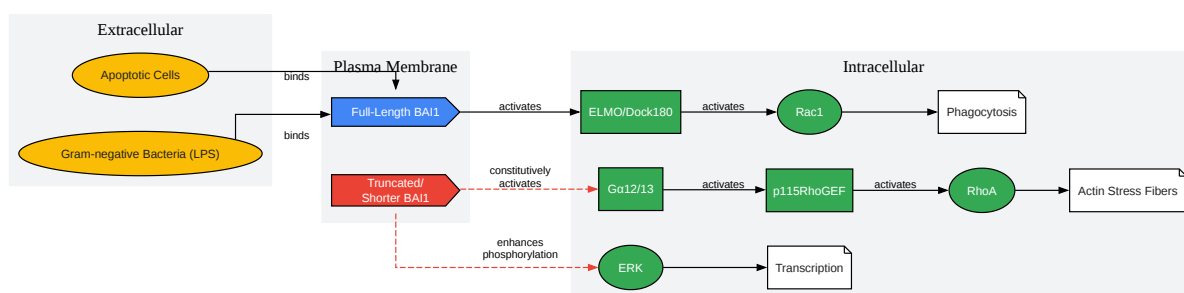
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The primary **BAI1** isoforms identified include the full-length protein and several shorter variants. These shorter isoforms can be generated through proteolytic cleavage or from transcripts originating from an alternative promoter.[1][2] The main functional distinction highlighted in current research is the enhanced signaling activity of truncated **BAI1** isoforms compared to the full-length protein.[3][4]

Feature	Full-Length BAI1	Truncated/Shorter BAI1 Isoforms	Reference
Structure	Contains a large N-terminal extracellular domain with five thrombospondin type 1 repeats (TSRs), a GAIN domain, a seven-transmembrane domain, and an intracellular C-terminal domain.	Lack most of the N-terminal extracellular domain. Can be generated by proteolytic cleavage at the GPS site or from alternative transcripts. [1]	[1][2]
Rho Pathway Activation	Induces Rho activation via a Gα12/13-dependent mechanism.	Exhibits dramatically enhanced, constitutive activation of the Rho pathway compared to the full-length protein. [3][4]	[3][4]
ERK Pathway Activation	Basal level of ERK phosphorylation.	Shows enhanced downstream phosphorylation of ERK.[4]	[4]
β-arrestin2 Association	Basal level of association.	Increased association with β-arrestin2.[3]	[3]
Receptor Ubiquitination	Basal level of ubiquitination.	Increased ubiquitination.[4]	[4]
Origin	Transcription from the primary promoter, starting at exon 2.[1]	Can result from autoproteolysis at the GPS site or transcription from an alternative promoter in intron 17.[1][2]	[1][2]

Signaling Pathways of BAI1 and its Variants

BAI1 signaling is complex, involving both G protein-dependent and independent pathways that regulate crucial cellular functions such as cytoskeletal rearrangement and cell survival. The activity of these pathways can be modulated by the specific **BAI1** isoform expressed.

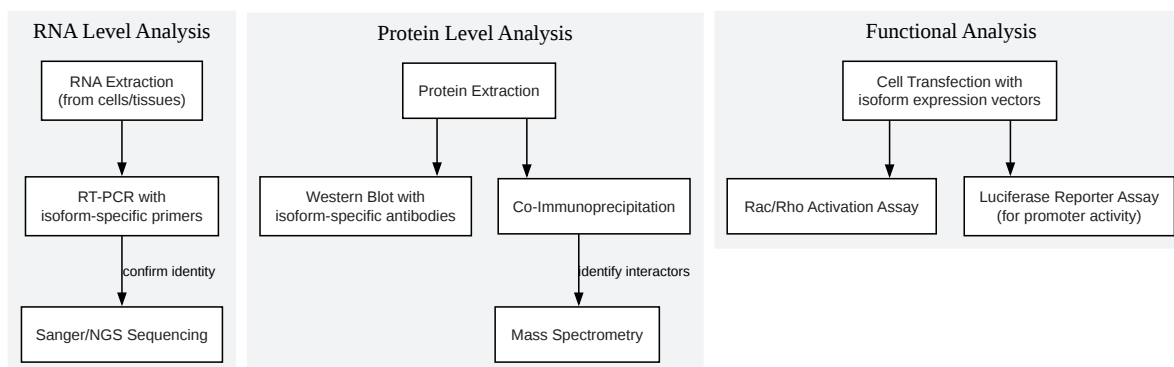


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Caption: **BAI1** Signaling Pathways.

Experimental Workflows

The analysis of **BAI1** splice variants involves a series of molecular and cellular biology techniques to identify and functionally characterize the different isoforms.



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References

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- 2. Novel Isoforms of Adhesion G Protein-Coupled Receptor B1 (ADGRB1/BAI1) Generated from an Alternative Promoter in Intron 17 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Brain-specific Angiogenesis Inhibitor-1 Signaling, Regulation, and Enrichment in the Postsynaptic Density - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 4. Brain-specific angiogenesis inhibitor-1 signaling, regulation, and enrichment in the postsynaptic density - PubMed [pubmed.ncbi.nlm.nih.gov]
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